

An In-depth Technical Guide to 6-Chloro-5-nitronicotinoyl chloride

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Compound of Interest

Compound Name: 6-Chloro-5-nitronicotinoyl chloride

Cat. No.: B3254503

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **6-Chloro-5-nitronicotinoyl chloride**, a key intermediate in the synthesis of various pharmaceutical compounds.

Chemical Structure and Identifiers

6-Chloro-5-nitronicotinoyl chloride is a derivative of nicotinic acid, featuring a chloro group at the 6-position, a nitro group at the 5-position, and an acyl chloride at the 3-position of the pyridine ring.

IUPAC Name: 6-chloro-5-nitropyridine-3-carbonyl chloride[1] CAS Number: 23945-84-8[1][2]

Molecular Formula: C₆H₂Cl₂N₂O₃[1]

Below is a diagram illustrating the chemical structure of **6-Chloro-5-nitronicotinoyl chloride**.

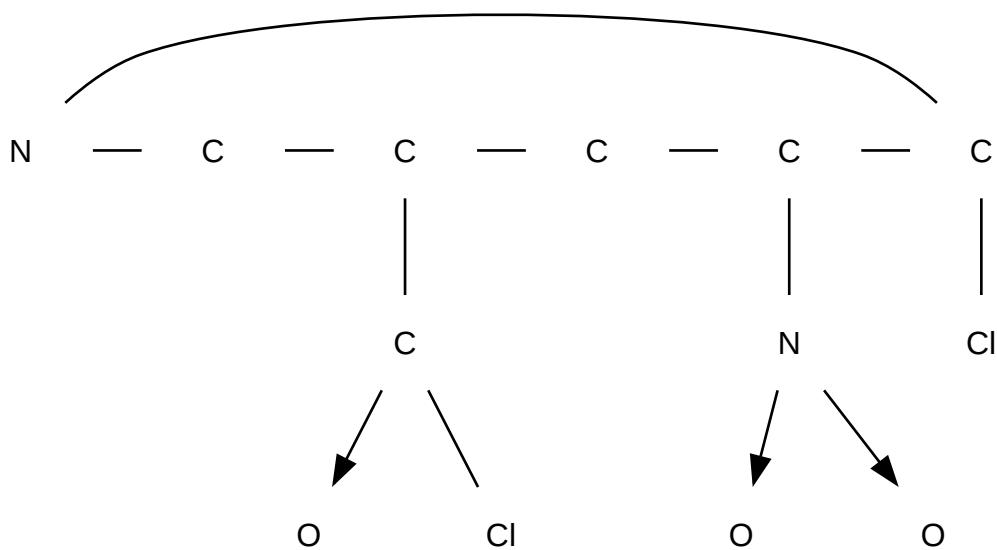
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Figure 1: Chemical structure of **6-Chloro-5-nitronicotinoyl chloride**.

Physicochemical Properties

Quantitative data for **6-Chloro-5-nitronicotinoyl chloride** is primarily based on computed values. Experimental data is not readily available in the public domain, likely due to its nature as a reactive intermediate.

Property	Value	Source
Molecular Weight	220.99 g/mol	PubChem (Computed) [1]
Exact Mass	219.9442473 Da	PubChem (Computed) [1]
XLogP3	2.2	PubChem (Computed) [1]
Hydrogen Bond Donor Count	0	PubChem (Computed) [1]
Hydrogen Bond Acceptor Count	4	PubChem (Computed) [1]
Rotatable Bond Count	1	PubChem (Computed) [1]
Polar Surface Area	75.8 Å ²	PubChem (Computed) [1]
Heavy Atom Count	13	PubChem (Computed) [1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **6-Chloro-5-nitronicotinoyl chloride** is not widely published, it is understood to be synthesized from its corresponding carboxylic acid, 6-chloro-5-nitronicotinic acid. The conversion of a carboxylic acid to an acyl chloride is a standard transformation in organic chemistry.

Representative Experimental Protocol: Synthesis of 6-Chloro-5-nitronicotinoyl chloride

This protocol is based on general methods for the synthesis of acyl chlorides from carboxylic acids using thionyl chloride.

Materials:

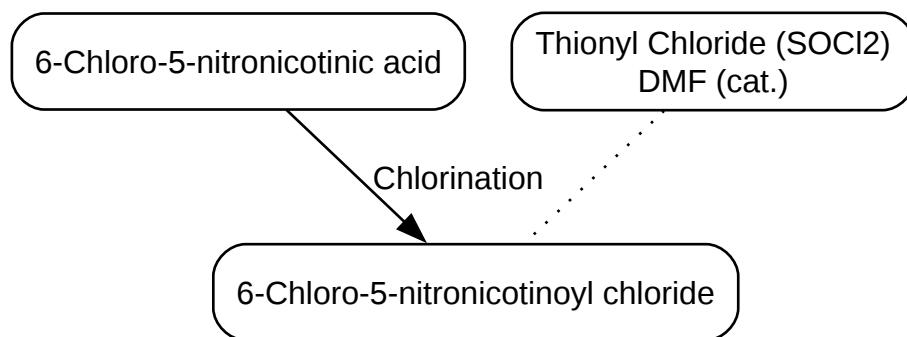
- 6-Chloro-5-nitronicotinic acid (1.0 eq)
- Thionyl chloride (SOCl₂) (excess, e.g., 5-10 eq)
- N,N-Dimethylformamide (DMF) (catalytic amount)

- Anhydrous dichloromethane (DCM) or another inert solvent

Procedure:

- To a solution of 6-chloro-5-nitronicotinic acid in anhydrous dichloromethane, a catalytic amount of N,N-dimethylformamide is added.
- Thionyl chloride is added dropwise to the solution at room temperature.
- The reaction mixture is then heated to reflux and maintained for several hours, or until the reaction is complete (monitored by TLC or other suitable methods).
- After completion, the excess thionyl chloride and solvent are removed under reduced pressure to yield the crude **6-Chloro-5-nitronicotinoyl chloride**.
- The product, being a reactive acyl chloride, is often used immediately in the next synthetic step without further purification.

The following diagram illustrates the synthetic pathway.



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Figure 2: Synthesis of **6-Chloro-5-nitronicotinoyl chloride**.

Reactivity and Downstream Applications

6-Chloro-5-nitronicotinoyl chloride is a reactive chemical intermediate. The acyl chloride functional group is susceptible to nucleophilic attack, making it a valuable precursor for the synthesis of a variety of derivatives, including esters and amides.

For instance, it is a key raw material in the synthesis of Methyl 6-chloro-5-nitronicotinate, an important pharmaceutical intermediate used in the development of PARP inhibitors and immunomodulators[3]. The reaction involves the esterification of the acyl chloride with methanol.

Biological Activity of Nitropyridine Derivatives

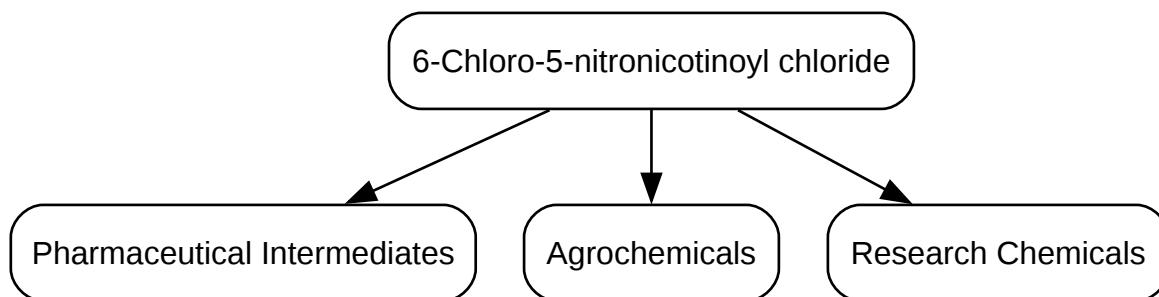
While there is no specific data on the biological activity of **6-Chloro-5-nitronicotinoyl chloride** itself, the broader class of nitropyridine derivatives has been the subject of significant research in medicinal chemistry.

Nitropyridines have been investigated for a range of biological activities, including:

- **Antimicrobial and Antifungal Activity:** Various nitropyridine-containing compounds have demonstrated activity against bacteria such as *S. aureus* and *E. coli*, as well as antifungal effects[4].
- **Antimalarial Activity:** Chloroquine fragments linked with nitropyridyl moieties have shown promising antimalarial activity[4].
- **Insecticidal Properties:** 2-Chloro-5-nitropyridine has been used as a starting material for the synthesis of novel insecticides[4].

The biological activity of these derivatives is often attributed to the electron-withdrawing nature of the nitro group and the overall electronic properties of the substituted pyridine ring.

The following diagram illustrates the relationship between the core structure and its potential applications.



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Figure 3: Potential applications of **6-Chloro-5-nitronicotinoyl chloride**.

Safety and Handling

Acyl chlorides, including **6-Chloro-5-nitronicotinoyl chloride**, are corrosive and moisture-sensitive. Appropriate personal protective equipment (PPE), such as gloves, safety goggles, and a lab coat, should be worn when handling this compound. All manipulations should be carried out in a well-ventilated fume hood. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a comprehensive risk assessment prior to use.

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References

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